

Application of Lenaldekar in high-throughput screening assays.

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Compound of Interest

Compound Name: *Lenaldekar*

Cat. No.: *B15581548*

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Application of Lenaldekar in High-Throughput Screening Assays

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lenaldekar is a novel compound identified through a high-throughput in vivo screen using a zebrafish model of T-cell acute lymphoblastic leukemia (T-ALL).[1][2] It has demonstrated selective toxicity against leukemia cells while being well-tolerated in vertebrate models.[1][2] Mechanistic studies have revealed that **Lenaldekar** functions, at least in part, by down-regulating the PI3K/AKT/mTOR signaling pathway.[1] Evidence suggests this may occur through the inactivation of the insulin-like growth factor 1 receptor (IGF1-R). This document provides detailed application notes and protocols for the use of **Lenaldekar** in high-throughput screening (HTS) assays to identify and characterize potential anti-cancer agents.

Data Presentation

The following tables summarize illustrative quantitative data for **Lenaldekar** in typical HTS assays. This data is representative of expected results based on its known mechanism of action and is intended for comparative purposes.

Table 1: Illustrative HTS Assay Performance Metrics for **Lenaldekar**

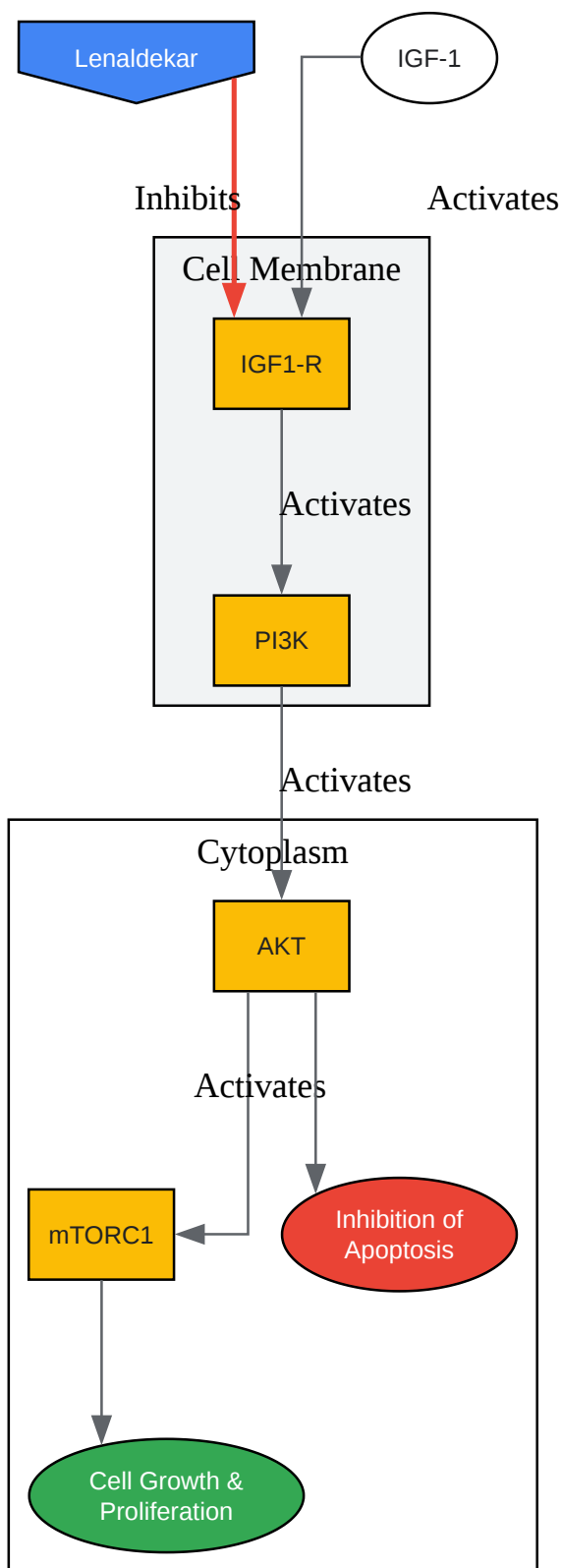
Assay Type	Target Pathway	Assay Format	Signal-to-Background (S/B) Ratio	Z'-Factor
Cell Viability	PI3K/AKT/mTOR	384-well CellTiter-Glo®	15	0.75
Biochemical Kinase	IGF1-R	384-well ADP-Glo™	25	0.85
In Vivo Zebrafish	T-cell Development	96-well Fluorescence Microscopy	10	0.65

Table 2: Illustrative IC50 Values of **Lenaldekar** in Various Leukemia Cell Lines

Cell Line	Cancer Type	IC50 (μM)	Assay Type
Jurkat	T-Cell Acute Lymphoblastic Leukemia	0.5	Cell Viability (72h)
MOLT-4	T-Cell Acute Lymphoblastic Leukemia	0.8	Cell Viability (72h)
K562	Chronic Myelogenous Leukemia	1.2	Cell Viability (72h)
REH	B-Cell Acute Lymphoblastic Leukemia	2.5	Cell Viability (72h)
HL-60	Acute Promyelocytic Leukemia	5.1	Cell Viability (72h)

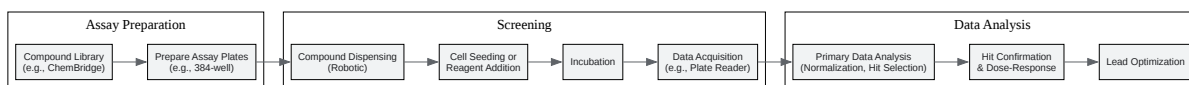
Signaling Pathway and Experimental Workflow Visualizations

The following diagrams illustrate the key signaling pathway targeted by **Lenalidekar** and a general workflow for a high-throughput screening campaign utilizing this compound.



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Caption: PI3K/AKT/mTOR signaling pathway and the inhibitory action of **Lenalidekar**.



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References

- 1. Zebrafish screen identifies novel compound with selective toxicity against leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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